

Technical Guide: 2-Benzyl-5-chloropyridine and Its Isomer

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Compound of Interest

Compound Name: 2-Benzyl-5-chloropyridine

Cat. No.: B15330324

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the chemical properties of **2-benzyl-5-chloropyridine**. However, a comprehensive search of available scientific literature and chemical databases reveals a significant lack of specific information, including a registered CAS number, for this particular compound. The majority of published data pertains to its structural isomer, 5-benzyl-2-chloropyridine.

This document summarizes the available data for 5-benzyl-2-chloropyridine, which may serve as a reference point for researchers interested in the benzyl-chloropyridine scaffold. It is crucial to note that while structurally related, the physicochemical and biological properties of these isomers may differ significantly.

Physicochemical Properties of 5-Benzyl-2-chloropyridine

The following table summarizes the key quantitative data for the isomer 5-benzyl-2-chloropyridine.

Property	Value	Reference
CAS Number	149879-32-3	[1]
Molecular Weight	203.67 g/mol	
Molecular Formula	C ₁₂ H ₁₀ ClN	

Experimental Data and Biological Activity

Currently, there is no specific experimental data, such as detailed synthesis protocols, signaling pathway interactions, or defined biological activities, available in the public domain for **2-benzyl-5-chloropyridine**. Research efforts appear to have been focused on other isomers of benzyl-chloropyridine.

For informational purposes, a synthetic method for a related compound, 2-pyridyl benzyl cyanide, involves the reaction of benzyl cyanide and 2-chloropyridine. This may offer a potential, though unverified, starting point for the conceptual synthesis of benzyl-chloropyridines.

Logical Relationship Diagram

The following diagram illustrates the isomeric relationship between the requested compound and the documented isomer.



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Caption: Isomeric relationship between target and documented compound.

In conclusion, while a demand for information on **2-benzyl-5-chloropyridine** exists, the scientific community has yet to publish detailed findings on this specific molecule. Researchers are advised to proceed with caution and may consider the data available for its isomer, 5-benzyl-2-chloropyridine, as a preliminary reference, keeping in mind the potential for significant chemical and biological differences.

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References

- 1. cymitquimica.com [cymitquimica.com]
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